

Personal protective equipment for handling DNA-PK-IN-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DNA-PK-IN-9

Cat. No.: B12397928

[Get Quote](#)

Essential Safety and Handling Guide for DNA-PK-IN-9

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DNA-PK-IN-9**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent DNA-dependent protein kinase (DNA-PK) inhibitor.

Chemical and Safety Data

DNA-PK-IN-9 is a potent inhibitor of DNA-dependent protein kinase (DNA-PK) with an IC₅₀ value of 10.47 nM.[1][2] It is a cell-permeable vanillin derivative used in research to study DNA repair pathways and to sensitize cells to agents like cisplatin.[3] While a specific Safety Data Sheet (SDS) for **DNA-PK-IN-9** is not readily available in the provided search results, the SDS for a similar compound, DNA-PK-IN-6, indicates that this class of chemicals may be harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] Therefore, cautious handling is paramount.

Property	Value	Source
Synonym(s)	Compound YK6	[1][2]
Molecular Formula	C21H21N5O2	[2]
Molecular Weight	375.42 g/mol	[2]
Appearance	Bright yellow solid	
IC50	10.47 nM (for DNA-PK)	[1][2]
Solubility	5 mg/mL in DMSO	
Storage (Powder)	2-8°C, protect from light	
Storage (Solution)	Aliquot and freeze at -20°C (stable for up to 3 months)	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure to **DNA-PK-IN-9**. Given its potent biological activity and similarity to other hazardous compounds, the following PPE is mandatory.

Hand Protection

- **Gloves:** Always wear two pairs of chemotherapy-rated, powder-free nitrile gloves.[5] This is crucial as some chemicals can penetrate standard laboratory gloves.[6] Change gloves immediately if they become contaminated, torn, or punctured. Never touch common surfaces like door handles, phones, or keyboards with contaminated gloves.[6]

Body Protection

- **Lab Coat/Gown:** Wear a dedicated lab coat or a disposable gown that is shown to resist permeability by hazardous drugs.[5] Cuffed sleeves are recommended to provide a barrier with the inner gloves. Lab coats should be removed before leaving the laboratory area.[6]

Eye and Face Protection

- Safety Goggles/Face Shield: Use chemical splash goggles that provide a seal around the eyes.[6] When there is a significant risk of splashes, such as during reconstitution or handling larger volumes, a face shield should be worn in addition to safety goggles.[5]

Respiratory Protection

- Ventilation: Handle solid **DNA-PK-IN-9** powder exclusively within a certified chemical fume hood to prevent inhalation of fine particles.[4]
- Respirator: If a fume hood is not available or if there is a risk of generating aerosols outside of a containment device, a NIOSH-approved respirator (e.g., N95) may be required.[5] Consult your institution's environmental health and safety (EHS) department for specific guidance.

Operational and Disposal Plans

Adherence to strict procedural guidelines is critical for safety and for maintaining the integrity of experiments.

Experimental Protocols: Handling and Preparation

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the solid compound in a tightly sealed container at 2-8°C, protected from light.
- Reconstitution (Preparation of Stock Solution):
 - All reconstitution procedures must be performed in a chemical fume hood.
 - Before opening the container, allow it to equilibrate to room temperature to prevent condensation.
 - Carefully weigh the required amount of the solid powder.
 - To prepare a stock solution, dissolve in a suitable solvent such as DMSO. Use a mechanical pipetting device for all liquid transfers; never pipette by mouth.[6]

- After reconstitution, aliquot the solution into smaller, single-use volumes and store at -20°C.[3] This minimizes freeze-thaw cycles. Stock solutions are reported to be stable for up to three months under these conditions.[3]
- Use in Experiments:
 - When adding the compound to cell cultures or other experimental systems, perform the procedure carefully to minimize the creation of splashes or aerosols.[6]
 - All equipment that comes into contact with **DNA-PK-IN-9** must be decontaminated or disposed of as hazardous waste.

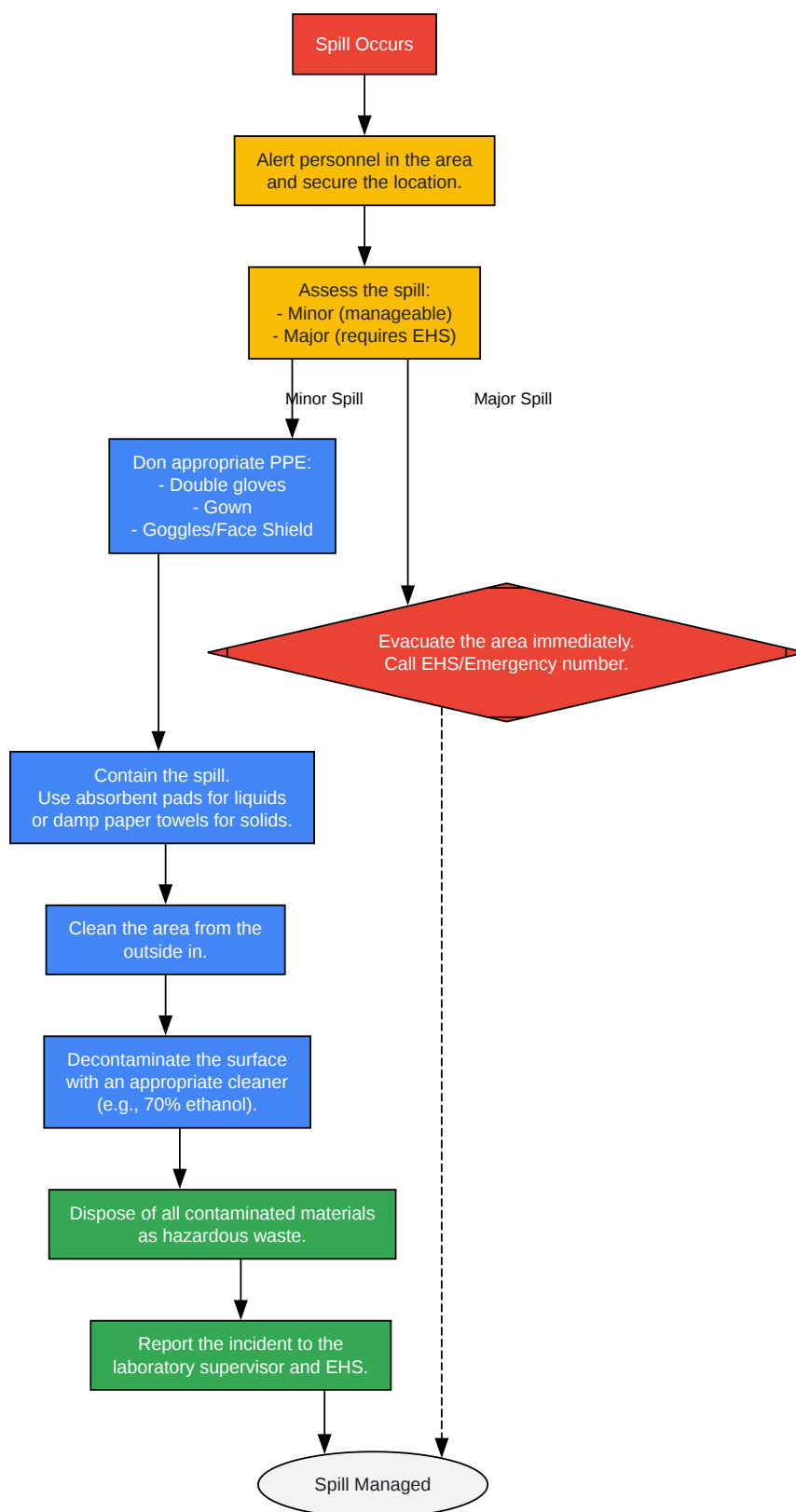
Disposal Plan

- Waste Segregation: All materials contaminated with **DNA-PK-IN-9**, including gloves, pipette tips, tubes, and excess chemical, must be segregated as hazardous chemical waste.
- Solid Waste: Collect all contaminated solid waste (e.g., weighing paper, gloves, disposable gowns) in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a separate, leak-proof, and clearly labeled hazardous waste container.
- Final Disposal: Dispose of all waste containers through your institution's EHS-approved hazardous waste disposal program.[4] Do not dispose of this chemical down the drain.

Emergency Procedures: Spill Management

Prompt and correct action is vital in the event of a spill to prevent exposure and environmental contamination.

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for managing a chemical spill of **DNA-PK-IN-9**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DNA-PK-IN-9 - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. DNA-PK-IN-6|2711810-41-0|MSDS [dcchemicals.com]
- 5. pogo.ca [pogo.ca]
- 6. ethz.ch [ethz.ch]
- To cite this document: BenchChem. [Personal protective equipment for handling DNA-PK-IN-9]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12397928#personal-protective-equipment-for-handling-dna-pk-in-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com